

Physical and chemical properties of 3-(Methylthio)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Methylthio)benzaldehyde

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An In-depth Technical Guide to 3-(Methylthio)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **3-(Methylthio)benzaldehyde**, a versatile aromatic compound. It is intended for professionals in research, development, and academia who require detailed technical information on this chemical intermediate.

Chemical Identity and Properties

3-(Methylthio)benzaldehyde, also known as 3-methylsulfanylbenzaldehyde, is an organic compound featuring a benzaldehyde core substituted with a methylthio group ($-\text{SCH}_3$) at the meta-position.^[1] This substitution pattern influences its electronic properties and reactivity, making it a valuable building block in organic synthesis.^{[1][2]}

Physical and Chemical Data

The key physical and chemical properties of **3-(Methylthio)benzaldehyde** are summarized in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Identifiers		
CAS Number	73771-35-4	[1][3][4][5]
Molecular Formula	C ₈ H ₈ OS	[1][3][4][5]
Molecular Weight	152.21 g/mol	[3][5]
PubChem ID	12721171	[1]
MDL Number	MFCD09864229	[1]
Physical Properties		
Appearance	Liquid, Colorless to light yellow	[1][6]
Boiling Point	90 °C[5][7]; 254.66 °C (Predicted)[8]	[5][7][8]
Density	1.13 g/cm ³ [5][7]; 1.15 g/cm ³ (Predicted)[8]	[5][7][8]
Water Solubility	826.68 mg/L (Predicted)	[8]
Computational Data		
Topological Polar Surface Area (TPSA)	17.07 Å ²	[3]
logP	2.221	[3]
Hydrogen Bond Acceptors	2	[3]
Hydrogen Bond Donors	0	[3]
Rotatable Bonds	2	[3]

Synthesis and Experimental Protocols

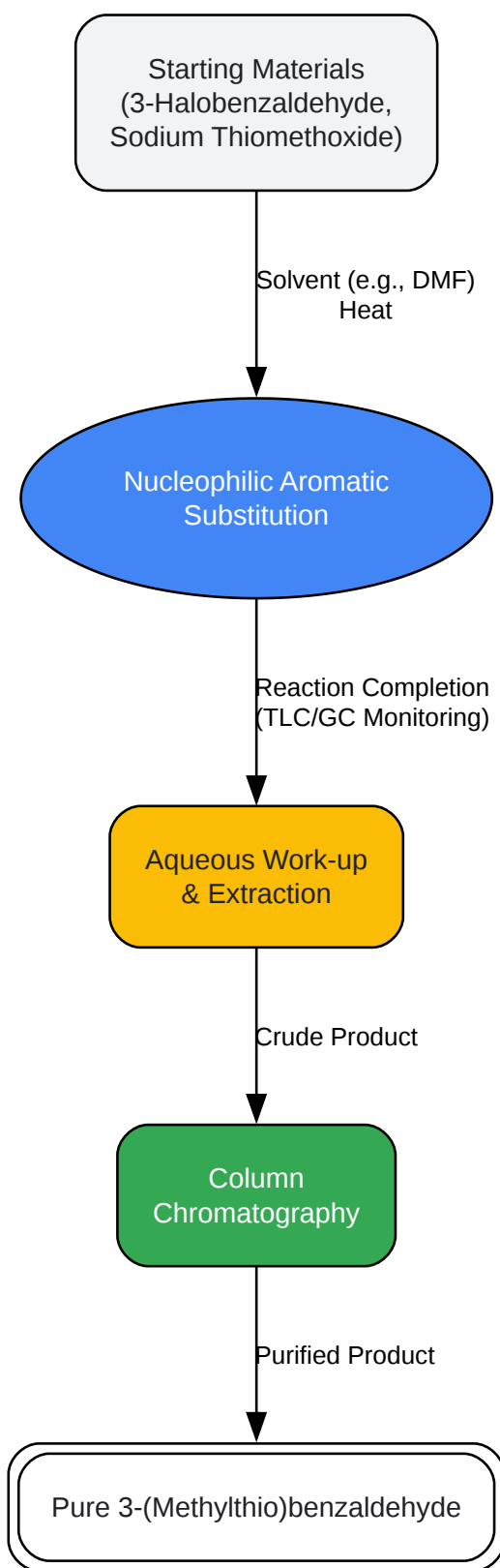
3-(Methylthio)benzaldehyde is a valuable synthetic intermediate. While specific, detailed protocols for its synthesis are not readily available in the searched literature, general methodologies for analogous substituted benzaldehydes can be adapted.

General Synthesis via Nucleophilic Aromatic Substitution

A common route for synthesizing aryl thioethers involves the reaction of a halo-aromatic compound with a thiol or thiolate. This method can be applied to the synthesis of **3-(Methylthio)benzaldehyde** from 3-chlorobenzaldehyde or 3-bromobenzaldehyde.

Experimental Protocol:

- **Reactant Preparation:** In a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen), dissolve 3-chlorobenzaldehyde in a suitable polar aprotic solvent like DMF or DMSO.
- **Thiolate Addition:** Add sodium thiomethoxide (NaSMe) or an aqueous solution of sodium methyl mercaptide to the vessel.^[9] A phase-transfer catalyst, such as a quaternary ammonium salt, may be added to facilitate the reaction.^[9]
- **Reaction Conditions:** Heat the mixture to a temperature ranging from 50 to 100 °C. The reaction progress should be monitored using an appropriate technique, such as Thin-Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.^[9]
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction by adding water and extract the product with an organic solvent (e.g., ethyl acetate, dichloromethane). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** The crude product can be purified using column chromatography on silica gel to yield pure **3-(Methylthio)benzaldehyde**.



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Caption: General workflow for the synthesis of **3-(Methylthio)benzaldehyde**.

Chemical Reactivity and Applications

The presence of both an aldehyde and a methylthio group makes **3-(Methylthio)benzaldehyde** a versatile intermediate for creating more complex molecules.[\[1\]](#)

- **Aldehyde Group Reactivity:** The aldehyde functional group is susceptible to nucleophilic attack and can participate in a variety of reactions, including:
 - **Reductive Amination:** To form substituted benzylamines.
 - **Wittig Reaction:** To create substituted styrenes.
 - **Condensation Reactions:** To form Schiff bases (imines) by reacting with primary amines. This is a common strategy in the synthesis of bioactive compounds.[\[2\]](#)
- **Methylthio Group Reactivity:** The sulfur atom can be oxidized to form the corresponding sulfoxide and sulfone, which have different electronic properties and are often explored in medicinal chemistry.
- **Applications:**
 - **Pharmaceuticals:** It serves as an important intermediate in the synthesis of various pharmaceutical compounds.[\[1\]](#)
 - **Agrochemicals and Fragrances:** It is used in the production of agrochemicals and in fragrance formulations.[\[1\]](#)
 - **Materials Science:** It has potential for use in the development of specialty chemicals and polymers.[\[1\]](#)

Safety, Handling, and Storage

Proper handling and storage are crucial for maintaining the stability and safety of **3-(Methylthio)benzaldehyde**.

- **Hazard Identification:** The compound is associated with the following hazard statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin

irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation).[3]

- **Precautionary Measures:** Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.[10] Work should be conducted in a well-ventilated area or under a chemical fume hood.[10][11]
- **Storage Conditions:** The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[1][12] Recommended storage temperatures are between 0°C and 8°C.[1][3][5] For long-term stability, storage under an inert atmosphere, such as nitrogen, is advised.[3][12]

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- To cite this document: BenchChem. [Physical and chemical properties of 3-(Methylthio)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281139#physical-and-chemical-properties-of-3-methylthio-benzaldehyde]

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